

# 4,5-Dichloro-2-nitrophenol molecular weight and formula

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## Compound of Interest

Compound Name: **4,5-Dichloro-2-nitrophenol**

Cat. No.: **B042031**

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An In-Depth Technical Guide to **4,5-Dichloro-2-nitrophenol** for Research and Development

## Abstract

This technical guide provides a comprehensive overview of **4,5-dichloro-2-nitrophenol** (CAS No: 39224-65-2), a pivotal chemical intermediate in the pharmaceutical and specialty chemical industries. The document details its fundamental chemical and physical properties, outlines a robust synthesis protocol with mechanistic insights, and explores its applications in research and drug development. Furthermore, it covers essential analytical methodologies for characterization and quantification, alongside critical safety and handling protocols. This guide is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this versatile compound.

## Core Chemical Identity and Physicochemical Properties

**4,5-Dichloro-2-nitrophenol** is a substituted aromatic compound featuring a phenol ring with two chlorine atoms and a nitro group. These functional groups impart significant reactivity, making it a valuable precursor for more complex molecular architectures.

Caption: Chemical Structure of **4,5-dichloro-2-nitrophenol**.

The key physicochemical properties of **4,5-dichloro-2-nitrophenol** are summarized in the table below, providing essential data for experimental design and evaluation.

Property	Value	Source(s)
Molecular Formula	$C_6H_3Cl_2NO_3$	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	208.0 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Exact Mass	206.949 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	39224-65-2	<a href="#">[1]</a> <a href="#">[2]</a>
Physical Form	Solid	
Melting Point	82-82.5 °C	<a href="#">[2]</a>
Boiling Point	274 °C at 760 mmHg	<a href="#">[2]</a>
InChIKey	CEFFUJIHZMPID- UHFFFAOYSA-N	<a href="#">[3]</a>
Purity	Typically ≥97%	

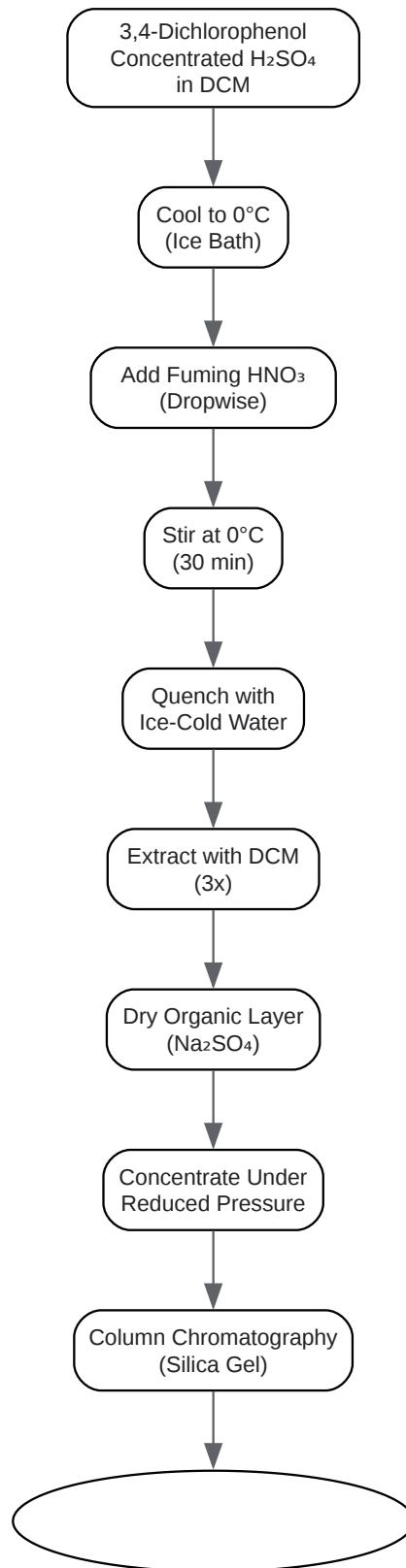
## Synthesis and Purification: An Experimental Protocol

The synthesis of **4,5-dichloro-2-nitrophenol** is most effectively achieved through the electrophilic nitration of 3,4-dichlorophenol. The presence of the hydroxyl group activates the aromatic ring, while the directing effects of the substituents guide the incoming nitro group.

### Causality of Experimental Choices:

- **Reactant:** 3,4-Dichlorophenol is the logical precursor, as the existing chlorine atoms are in the correct positions (meta and para to the hydroxyl group).
- **Reagents:** Fuming nitric acid ( $HNO_3$ ) serves as the source of the nitronium ion ( $NO_2^+$ ), the electrophile. Concentrated sulfuric acid ( $H_2SO_4$ ) acts as a catalyst, protonating nitric acid to facilitate the formation of the highly reactive nitronium ion.
- **Solvent:** Dichloromethane (DCM) is an inert solvent that dissolves the reactants while remaining unreactive under the strong acidic conditions.

- Temperature: The reaction is conducted at 0°C to control the reaction rate and minimize the formation of undesired byproducts, such as dinitrated or oxidized species.



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Caption: General workflow for the synthesis of **4,5-dichloro-2-nitrophenol**.

#### Detailed Step-by-Step Methodology[2]

- Preparation: Dissolve 3,4-dichlorophenol (1 eq.) and concentrated  $\text{H}_2\text{SO}_4$  (1.5 eq.) in dichloromethane (DCM) in a round-bottom flask.
- Cooling: Place the flask in an ice bath and cool the solution to 0°C with stirring.
- Nitration: Add fuming  $\text{HNO}_3$  (1 eq.) dropwise to the cooled solution. Maintain the temperature at 0°C throughout the addition.
- Reaction Monitoring: Stir the reaction mixture at 0°C for 30 minutes. Monitor the reaction's completion using Thin Layer Chromatography (TLC).
- Quenching: Once the reaction is complete, carefully quench the mixture by adding it to ice-cold water.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with DCM (3 portions).
- Drying and Concentration: Combine the organic layers and dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ). Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude residue.
- Purification: Purify the residue by column chromatography on silica gel, eluting with a low-polarity solvent system (e.g., 2% ethyl acetate in hexane) to afford pure **4,5-dichloro-2-nitrophenol** as a yellow solid.

## Applications in Research and Drug Development

**4,5-Dichloro-2-nitrophenol** serves as a versatile building block in organic synthesis, primarily due to the reactivity of its functional groups. Its classification as a pharmaceutical intermediate underscores its importance in the synthesis of Active Pharmaceutical Ingredients (APIs).[2]

- Scaffold for API Synthesis: The nitro group is a key functional handle. It can be readily reduced to an amino group (-NH<sub>2</sub>), a common moiety in many drug molecules. This transformation opens pathways to form amides, sulfonamides, and other nitrogen-containing heterocycles. Aromatic nitro compounds are foundational in the synthesis of numerous drugs.[4]
- Modification of Halogen Sites: The chlorine atoms can be substituted via nucleophilic aromatic substitution reactions, allowing for the introduction of diverse functionalities to the aromatic ring.
- Proteomics Research: The compound is noted as a specialty chemical for proteomics research, suggesting its potential use in developing probes, cross-linkers, or reagents for studying protein structure and function.[1]
- Precursor for Other Chemicals: Beyond pharmaceuticals, nitrophenols are used to manufacture dyes, fungicides, and other specialty chemicals.[5]

## Analytical Methodologies for Characterization

A multi-technique approach is required for the unambiguous identification, characterization, and quantification of **4,5-dichloro-2-nitrophenol**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR is used to confirm the substitution pattern on the aromatic ring. The provided data shows characteristic signals at  $\delta$  8.23 (s, 1H) and  $\delta$  7.33 (s, 1H), corresponding to the two aromatic protons, and a broad singlet at  $\delta$  10.46 for the phenolic proton.[2]
- Mass Spectrometry (MS): This technique confirms the molecular weight and elemental composition. Electrospray ionization (ESI) in negative mode (ESI-) is effective, showing the [M-H]<sup>-</sup> ion at m/z 205.9, which corresponds to the loss of the acidic phenolic proton.[2]
- High-Performance Liquid Chromatography (HPLC): HPLC is a primary method for assessing purity and quantifying the compound. A reversed-phase C18 column with a mobile phase of acetonitrile and water (with an acid modifier like formic acid) is a typical starting point for analysis.[6][7]

- Gas Chromatography (GC): GC, often coupled with Mass Spectrometry (GC-MS), is suitable for analyzing volatile and semi-volatile compounds. For nitrophenols, derivatization (e.g., silylation) may be necessary to improve thermal stability and peak shape.[6][7]

## Safety, Handling, and Storage

**4,5-Dichloro-2-nitrophenol** is classified as a hazardous substance and requires strict safety protocols.

GHS Hazard Classification:

Hazard Class	Code	Statement
Acute Toxicity, Oral	H302	<b>Harmful if swallowed.</b>
Skin Corrosion/Irritation	H315	Causes skin irritation.
Skin Sensitization	H317	May cause an allergic skin reaction.
Serious Eye Damage	H318	Causes serious eye damage.

| Hazardous to the Aquatic Environment, Chronic | H410 | Very toxic to aquatic life with long lasting effects. |

Handling and Personal Protective Equipment (PPE):

- Work in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[8][9]
- Avoid contact with skin, eyes, and clothing. In case of contact, flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[10]

Storage:

- Store in a tightly closed container in a cool, dry place.[8]

- Keep under an inert atmosphere to prevent degradation.
- Store locked up and away from incompatible materials such as strong oxidizing agents.[\[10\]](#)

## Conclusion

**4,5-Dichloro-2-nitrophenol** is a chemical intermediate of significant value, characterized by its well-defined physicochemical properties and versatile reactivity. Its synthesis via nitration of 3,4-dichlorophenol is a reliable process, yielding a precursor essential for the development of pharmaceuticals and other high-value chemicals. A thorough understanding of its properties, synthesis, and handling, as outlined in this guide, is crucial for its effective and safe utilization in a research and development setting.

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